

Unlocking Cosmic Secrets: Titanium-47 Isotope Analysis of Meteorites

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Compound of Interest

Compound Name: *Titanium-47*

CAS No.: *14304-90-6*

Cat. No.: *B1264893*

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Application Note & Protocol

Audience: Researchers, scientists, and cosmochemists.

Introduction: The isotopic composition of elements within meteorites provides a unique window into the early solar system's formation and evolution. Titanium (Ti), a refractory element, possesses five stable isotopes, with ^{47}Ti being of particular interest in cosmochemical studies. Mass-independent variations in titanium isotopic ratios, particularly anomalies in ^{50}Ti , serve as crucial tracers for distinguishing between different meteorite parent bodies and understanding the heterogeneous distribution of presolar grains within the protoplanetary disk.^{[1][2]} This document provides detailed application notes and experimental protocols for the high-precision analysis of **Titanium-47** and other titanium isotopes in meteorite samples using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Core Applications in Cosmochemistry:

- Genetic Tracing of Planetary Materials: Isotopic variations in titanium, especially the neutron-rich isotope ^{50}Ti , help differentiate between carbonaceous chondrites (CC) and non-

carbonaceous (NC) meteorites.[1][2] This distinction is fundamental to understanding the large-scale isotopic reservoirs that existed in the early solar system.

- Investigating Presolar Grains: Presolar grains, remnants of stars that existed before our sun, are embedded within meteorite matrices and exhibit extreme isotopic anomalies.[3] Analyzing the titanium isotopic composition of these grains provides insights into nucleosynthetic processes in their parent stars.
- Chronology of the Early Solar System: While not a direct dating method, the study of titanium isotopes in Calcium-Aluminum-rich Inclusions (CAIs), the first solids to condense in the solar nebula, helps constrain the timeline of early solar system events.

Quantitative Data Summary

The following tables summarize representative titanium isotopic data for various meteorite classes, expressed in epsilon (ϵ) and delta (δ) notation. Epsilon notation (ϵ) represents the parts-per-10,000 deviation of a measured isotope ratio from a terrestrial standard, highlighting mass-independent variations. Delta notation (δ) represents the per mil (‰) deviation, typically used for mass-dependent fractionation.

Table 1: $\epsilon^{50}\text{Ti}$ Values in Carbonaceous Chondrites

Meteorite Name	Meteorite Class	$\epsilon^{50}\text{Ti}$ ($\pm$ 2SD)	Reference
Allende	CV3	3.46 ± 0.16	[4]
Murchison	CM2	2.77 ± 0.16	[2][4]
Jbilet Winselwan	CM2	2.79 ± 0.16	[4]
Sutter's Mill	C	2.53 ± 0.16	[4]
Maralinga	CK4-anomalous	3.46 ± 0.16	[4]
Isna	C2-ungrouped	2.89 ± 0.10	[5]

Table 2: $\delta^{49}\text{Ti}$ Values in Various Meteorite Classes

Meteorite Class	$\delta^{49}\text{Ti}$ (‰) ($\pm 2\text{SD}$)	Reference
Carbonaceous Chondrites (CC)	-0.04 ± 0.08	[6]
Ordinary Chondrites (OC)	-0.05 ± 0.12	[6]
Enstatite Chondrites (EC)	-0.03 ± 0.05	[6]
Martian Meteorites	-0.03 ± 0.11	[6]
Angrites	-0.09 ± 0.05	[6]

Experimental Protocols

A robust and high-precision analysis of titanium isotopes from meteorite samples requires meticulous sample preparation and sophisticated instrumentation. The following protocol outlines the key steps from sample digestion to data acquisition.

Sample Digestion

The initial step involves the complete dissolution of the meteorite sample to liberate the titanium for subsequent purification.

Materials:

- Powdered meteorite sample (typically 50-100 mg)
- Savillex® PFA vials
- Concentrated hydrofluoric acid (HF)
- Concentrated nitric acid (HNO_3)
- Concentrated hydrochloric acid (HCl)
- Hot plate

Protocol:

- Weigh approximately 50 mg of the homogenized meteorite powder into a clean Savillex® PFA vial.
- Add a mixture of concentrated HF and HNO₃ (typically in a 2:1 or 3:1 ratio) to the vial.
- Seal the vial and place it on a hotplate at approximately 120-150°C for 48-72 hours, or until complete dissolution is observed.
- After cooling, carefully open the vial and evaporate the acid mixture to dryness on the hotplate at a lower temperature (~80°C).
- To ensure the removal of fluorides, add concentrated HCl and evaporate to dryness. Repeat this step at least twice.
- Dissolve the final residue in a known volume of dilute HNO₃ (e.g., 6M) in preparation for column chemistry.

Titanium Purification via Ion-Exchange Chromatography

To eliminate isobaric interferences from other elements (e.g., Ca, V, Cr), titanium must be chromatographically separated from the sample matrix. A two-stage ion-exchange procedure is commonly employed.

Materials:

- TODGA® (N,N,N',N'-tetra-n-octyldiglycolamide) resin
- AG® 1-X8 anion exchange resin
- Polypropylene chromatography columns
- Concentrated HNO₃
- Concentrated HCl
- Hydrogen peroxide (H₂O₂)

Protocol:

Stage 1: TODGA Resin Chromatography

- Prepare a column with TODGA® resin.
- Condition the resin with concentrated HNO_3 .
- Load the dissolved sample solution onto the column.
- Elute the matrix elements with concentrated HNO_3 .
- Elute the titanium fraction using a mixture of dilute HNO_3 and a small amount of H_2O_2 .

Stage 2: Anion Exchange Chromatography (AG® 1-X8)

- Evaporate the collected titanium fraction from the first stage to dryness and redissolve it in a dilute HF solution.
- Prepare a column with AG® 1-X8 resin.
- Condition the resin with dilute HF.
- Load the titanium solution onto the column.
- Wash the column with dilute HF to remove any remaining matrix elements.
- Elute the purified titanium using a mixture of dilute HCl and HF.

MC-ICP-MS Analysis

The isotopic composition of the purified titanium is measured using a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS). A ^{47}Ti - ^{49}Ti double spike is typically used to correct for instrumental mass bias and any fractionation that may have occurred during sample preparation.

Instrumentation and Parameters:

- Instrument: A high-resolution MC-ICP-MS (e.g., Thermo Fisher Neptune™ series).
- Sample Introduction: Desolvating nebulizer system (e.g., Apex™) to enhance sensitivity.

- Cones: Standard nickel or platinum sampler and skimmer cones.
- Detection: Faraday cups for all titanium isotopes.
- Resolution: Medium or high-resolution mode to resolve potential molecular interferences.

Data Acquisition Protocol:

- Prepare a solution of the purified titanium sample spiked with a known amount of a ^{47}Ti - ^{49}Ti double spike.
- Introduce the sample solution into the MC-ICP-MS.
- Simultaneously measure the ion beams of all five titanium isotopes (^{46}Ti , ^{47}Ti , ^{48}Ti , ^{49}Ti , ^{50}Ti).
- Monitor masses corresponding to potential isobaric interferences (e.g., ^{43}Ca for ^{46}Ca and ^{48}Ca , ^{51}V for ^{50}V , and ^{53}Cr for ^{50}Cr) to apply necessary corrections during data processing.
- Analyze a terrestrial titanium standard solution (e.g., NIST SRM 3162a) periodically to monitor instrument performance and for data normalization.
- Each sample analysis should consist of multiple cycles to improve statistical precision.

Data Reduction and Correction

The raw data from the MC-ICP-MS is processed to correct for instrumental mass bias, isobaric interferences, and blank contributions.

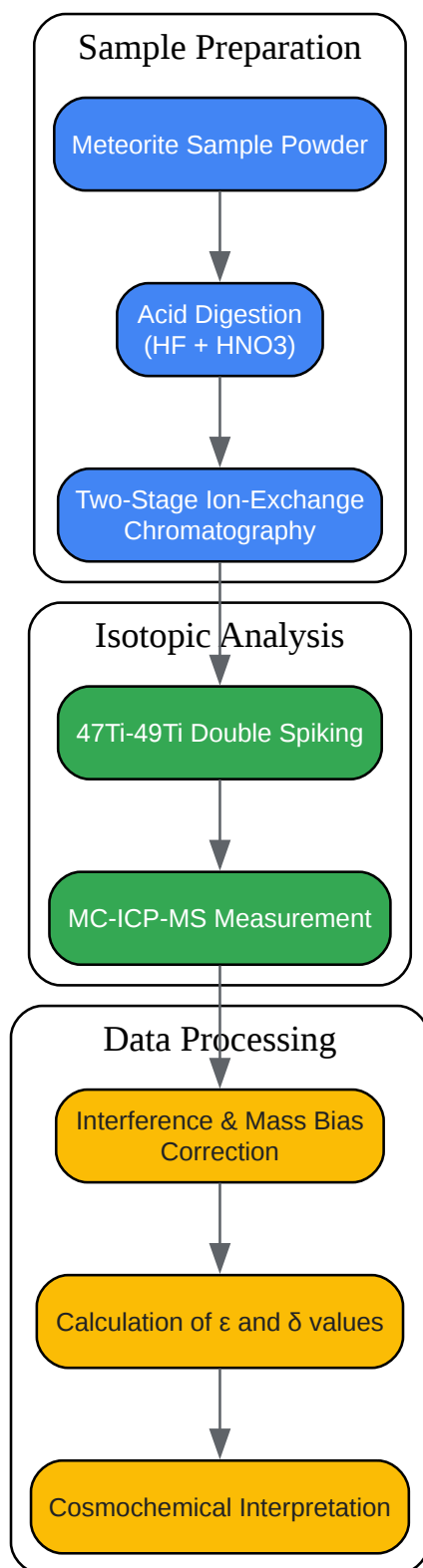
Key Correction Steps:

- Blank Subtraction: Subtract the average signal intensities of a procedural blank from the sample and standard measurements.
- Isobaric Interference Correction: Correct for interferences from isotopes of other elements (e.g., ^{46}Ca on ^{46}Ti , ^{48}Ca on ^{48}Ti , ^{50}Cr on ^{50}Ti , and ^{50}V on ^{50}Ti) by monitoring an interference-free isotope of the interfering element and using the known natural isotopic abundances.

- Mass Bias Correction: Utilize the ^{47}Ti - ^{49}Ti double spike to correct for instrumental mass fractionation using an iterative procedure.
- Calculation of ϵ and δ values: Calculate the final isotopic ratios and express them in epsilon (ϵ) or delta (δ) notation relative to a terrestrial standard.

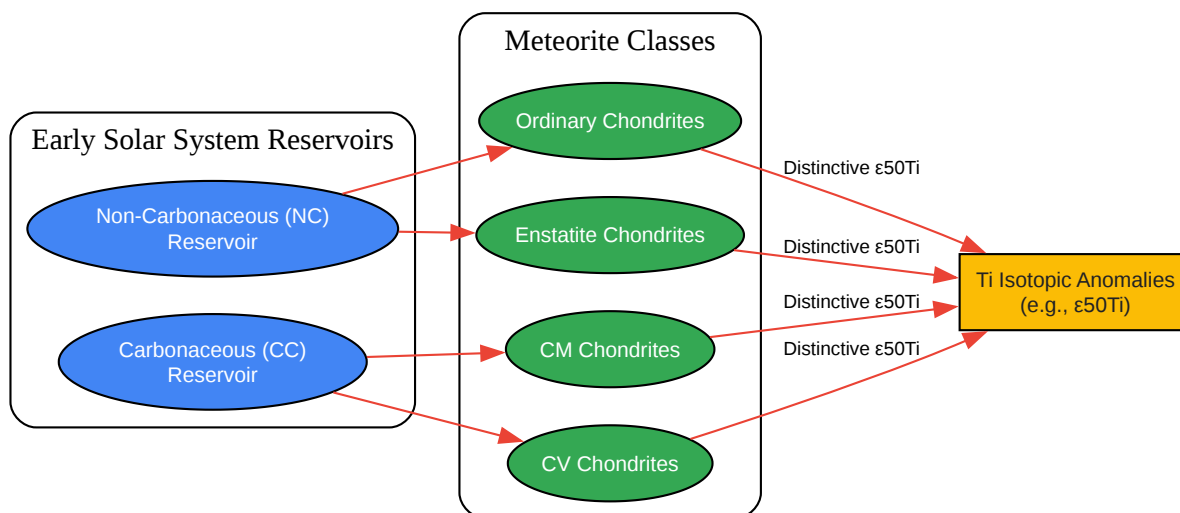
Visualizations

The following diagrams illustrate the key workflows and relationships in the analysis of **Titanium-47** in meteorite samples.



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Caption: Experimental workflow for Ti isotope analysis.



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Caption: Ti isotopes trace meteorite parent bodies.

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